

Unveiling Floridanine: A Technical Guide to its Chemical Identity

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Compound of Interest

Compound Name: *Floridanine*

Cat. No.: *B15593541*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure and known properties of **Floridanine**, a pyrrolizidine alkaloid of interest. Due to the limited availability of specific experimental data on **Floridanine** in publicly accessible literature, this document summarizes its chemical characteristics and places it within the broader context of its chemical class and botanical origin.

Chemical Structure and Properties of Floridanine

Floridanine is a complex macrocyclic lactone and a member of the pyrrolizidine alkaloid family.

[1] Its chemical identity is well-defined, with key properties summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₁ NO ₉	[1][2][3]
Molecular Weight	441.48 g/mol	[1][2]
IUPAC Name	[(1R,4S,6R,7R,11Z)-4-hydroxy-4-[(1R)-1-hydroxyethyl]-6,7,14-trimethyl-3,8,17-trioxo-2,9-dioxo-14-azabicyclo[9.5.1]heptadec-11-en-7-yl] acetate	[1]
CAS Number	16958-31-9	[2]
Chemical Class	Pyrrolizidine Alkaloid	[1]
Appearance	Crystalline solid	[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Botanical Origin

Floridanine is a naturally occurring compound isolated from the roots of *Doronicum macrophyllum*. [2] This plant genus, belonging to the Asteraceae family, is known to produce a variety of bioactive compounds, including other pyrrolizidine alkaloids.

Biological Context and Inferred Activity

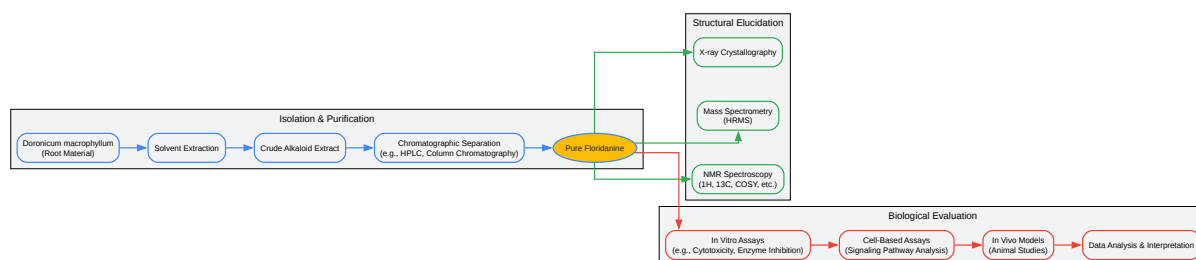
While specific studies detailing the biological activity and signaling pathways of **Floridanine** are not readily available in the current body of scientific literature, its classification as a pyrrolizidine alkaloid provides a basis for inferring potential biological activities. Pyrrolizidine alkaloids are a large class of secondary metabolites known for their diverse and potent biological effects.

Research on extracts from the *Doronicum* genus, the botanical source of **Floridanine**, has indicated a range of biological properties, including anti-inflammatory and cytotoxic activities. It is plausible that **Floridanine** contributes to the overall bioactivity of these extracts. However,

without direct experimental evidence, the specific mechanism of action and the signaling pathways modulated by **Floridanine** remain to be elucidated.

Future Research Directions: A Proposed Experimental Workflow

To fully characterize the biological and pharmacological profile of **Floridanine**, a systematic experimental approach is necessary. The following diagram illustrates a hypothetical workflow for the isolation, characterization, and biological evaluation of **Floridanine**. This serves as a conceptual framework for future research endeavors.



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A proposed workflow for the study of **Floridanine**.

Conclusion

Floridanine presents as a well-characterized chemical entity from a botanical source known for its bioactive constituents. While its specific biological functions and mechanisms of action are yet to be explored, its chemical structure as a pyrrolizidine alkaloid suggests potential for significant pharmacological activity. The lack of detailed experimental data highlights a clear opportunity for future research to investigate its potential therapeutic applications. The proposed experimental workflow provides a roadmap for such investigations, which could unlock the full potential of this natural product.

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References

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